

Application of NU 7026 in CRISPR-Cas9 HDR Enhancement: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The CRISPR-Cas9 system has revolutionized genome editing, offering unprecedented precision in modifying cellular DNA. A key challenge in realizing its full therapeutic potential is the relatively low efficiency of the desired Homology Directed Repair (HDR) pathway compared to the more dominant and error-prone Non-Homologous End Joining (NHEJ) pathway. **NU 7026**, a potent and selective inhibitor of DNA-dependent protein kinase (DNA-PK), a critical component of the NHEJ pathway, has emerged as a valuable small molecule to enhance the efficiency of precise gene editing via HDR. By temporarily suppressing NHEJ, **NU 7026** shifts the balance of DNA double-strand break (DSB) repair towards the HDR pathway, thereby increasing the frequency of desired knock-ins and specific nucleotide substitutions.

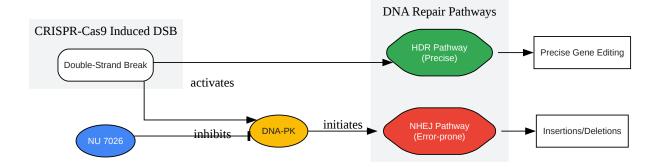
These application notes provide a comprehensive overview, quantitative data, and detailed protocols for the utilization of **NU 7026** to augment CRISPR-Cas9 mediated HDR.

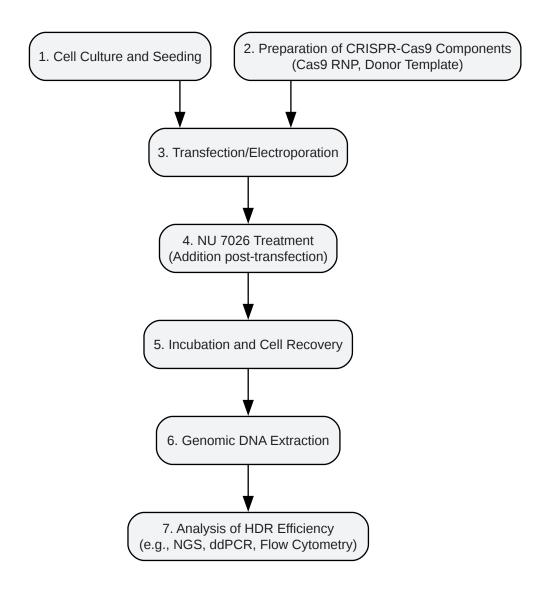
Mechanism of Action

NU 7026 is an ATP-competitive inhibitor of DNA-PK, displaying high selectivity over other PI3K-related kinases such as ATM and ATR. DNA-PK plays a pivotal role in the initial steps of the NHEJ pathway, recognizing and binding to DSBs. Inhibition of DNA-PK by **NU 7026** effectively blocks the NHEJ repair cascade, creating a wider window of opportunity for the cell to utilize



the HDR pathway, which is active during the S and G2 phases of the cell cycle. This targeted inhibition promotes the precise integration of a donor template at the Cas9-induced DSB site.







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